

Personal protective equipment for handling Nanaomycin C

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Compound of Interest

Compound Name: Nanaomycin C

Cat. No.: B1662403

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Essential Safety and Handling Guide for Nanaomycin C

For researchers, scientists, and professionals in drug development, ensuring safe handling of potent compounds like **Nanaomycin C** is paramount. This guide provides immediate, essential safety and logistical information, including operational and disposal plans, to foster a secure laboratory environment.

Physical and Chemical Properties

A clear understanding of a compound's properties is the foundation of safe handling.

Property	Value	Source
Molecular Formula	C ₁₆ H ₁₅ NO ₅	[1]
Molecular Weight	301.29 g/mol	[1]
CAS Number	58286-55-8	[1]
Appearance	Data not available	
Solubility	Data not available	[2]
Decomposition Temperature	Data not available	[2]

Hazard Identification and Toxicology

Nanaomycin C is a compound that requires careful handling due to its potential health risks.

Hazard	Description	Source
Acute Oral Toxicity	Harmful if swallowed.	[3]
Carcinogenicity	Suspected of causing cancer.	[3]
Skin Corrosion/Irritation	No data available.	[3]
Serious Eye Damage/Irritation	No data available.	[3]
Germ Cell Mutagenicity	No data available.	[3]
Reproductive Toxicity	No data available.	[3]

Hazard Statement: H302 (Harmful if swallowed), H351 (Suspected of causing cancer).[\[3\]](#)

Signal Word: Warning.[\[3\]](#)

Personal Protective Equipment (PPE)

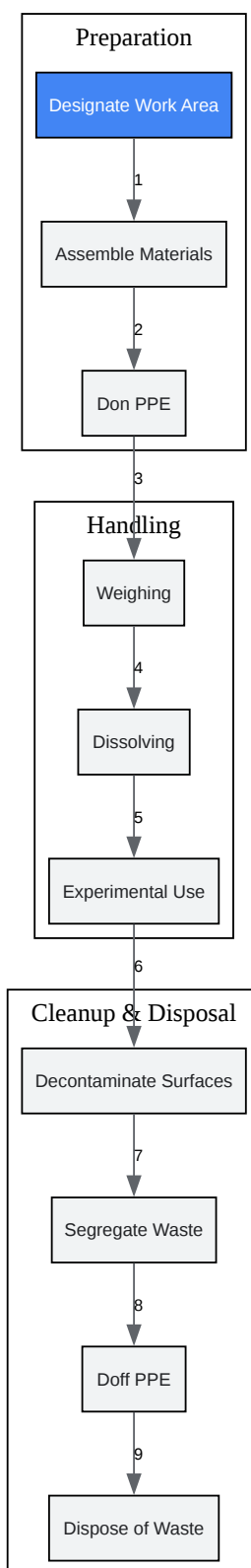
A multi-layered approach to PPE is crucial when handling **Nanaomycin C** to minimize exposure.

PPE Category	Specification	Rationale
Hand Protection	Double gloving with chemotherapy-rated nitrile gloves (ASTM D6978).	Prevents skin contact and absorption. Regular glove changes are recommended.
Eye Protection	Tightly fitting safety goggles with side-shields.	Protects eyes from dust, aerosols, and splashes.
Face Protection	Face shield worn in combination with goggles.	Provides a full barrier against splashes to the face. ^{[2][4]}
Body Protection	Impermeable, disposable gown with long sleeves and closed cuffs.	Prevents contamination of personal clothing and skin.
Respiratory Protection	NIOSH-certified N95 or higher respirator.	Necessary when there is a risk of generating airborne powder or aerosols. ^[2]
Foot Protection	Disposable shoe covers.	Prevents the spread of contamination outside the work area.

Procedural Guidance for Handling Nanaomycin C

Adherence to a strict, step-by-step protocol is essential for minimizing risk during the handling of **Nanaomycin C**.

Experimental Workflow for Handling **Nanaomycin C**



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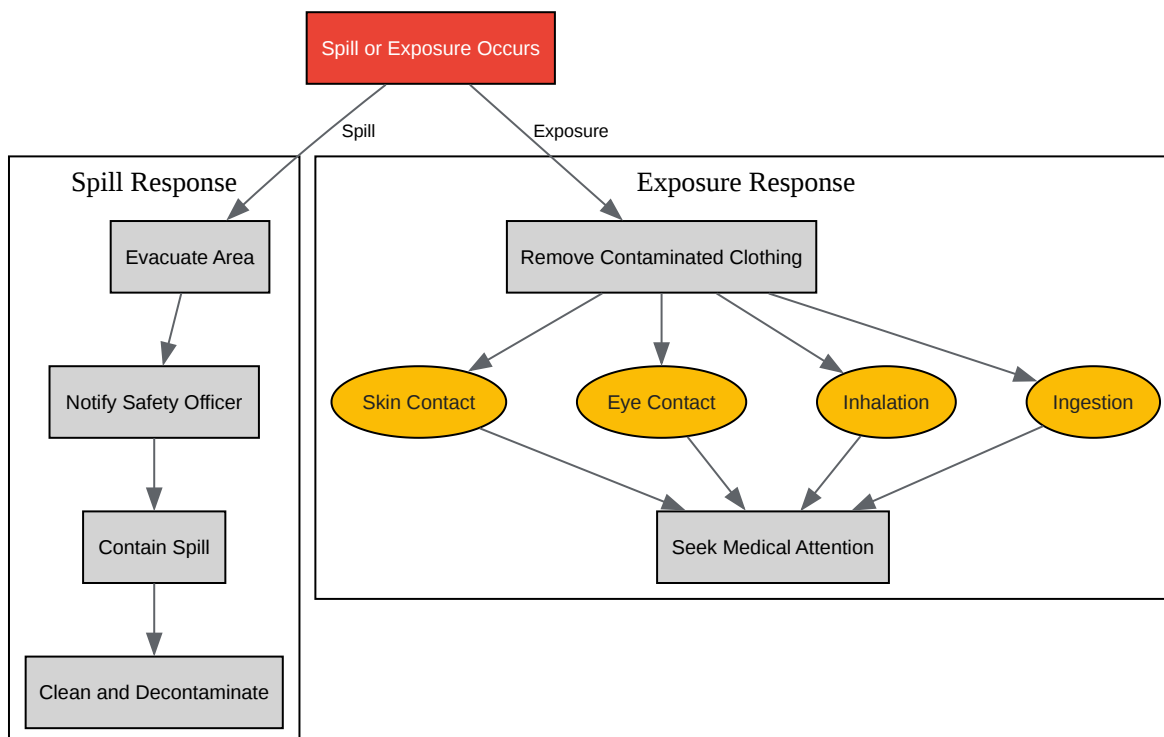
Caption: A step-by-step workflow for the safe handling of **Nanaomycin C**.

- Designate a Controlled Area: All work with **Nanaomycin C** should be conducted in a designated area, such as a chemical fume hood or a biological safety cabinet, to contain any potential spills or aerosols.
- Assemble All Materials: Before starting, gather all necessary equipment and reagents, including the compound, solvents, and waste containers.
- Don Appropriate PPE: Put on all required personal protective equipment as outlined in the table above. Ensure gloves are inspected for any defects before use.^[1]
- Weighing: If working with the solid form, handle it in a well-ventilated place and avoid the formation of dust and aerosols.^[1] Use non-sparking tools.^[1]
- Dissolving: When preparing solutions, add the solvent to the solid slowly to prevent splashing.
- Experimental Use: During the experiment, handle all materials containing **Nanaomycin C** with care to avoid spills and contamination.
- Decontamination: After the procedure, decontaminate all work surfaces and equipment.
- Waste Segregation: All disposable materials that have come into contact with **Nanaomycin C**, including gloves, gowns, and pipette tips, should be treated as hazardous waste.
- Doffing PPE: Remove PPE in a manner that avoids self-contamination, starting with the most contaminated items first.
- Waste Disposal: Dispose of all hazardous waste in clearly labeled, sealed containers.^[1] The material can be disposed of by a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.^[1] Do not discharge to sewer systems.^[1]

Emergency Procedures

Immediate and appropriate action is critical in the event of an exposure or spill.

Emergency Response Protocol



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Caption: Immediate actions to take in case of a spill or personal exposure.

- Spill:
 - Evacuate the immediate area and alert others.
 - Remove all sources of ignition.^[1]
 - Wear appropriate PPE, including respiratory protection, before re-entering the area.
 - Contain the spill using absorbent materials.
 - Collect the spilled material and place it in a sealed container for disposal.^[1]

- Clean the spill area thoroughly.
- First Aid Measures:
 - Inhalation: Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[1]
 - Skin Contact: Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water. Consult a doctor.[1]
 - Eye Contact: Rinse with pure water for at least 15 minutes and consult a doctor.[1]
 - Ingestion: Rinse mouth with water. Do not induce vomiting. Seek immediate medical attention.[1]

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References

- 1. Nanaomycin | C₁₆H₁₄O₆ | CID 40586 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. chemicalbook.com [chemicalbook.com]
- 3. Nanaomycin A | C₁₆H₁₄O₆ | CID 442757 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Current occupational exposure limits for Ontario workplaces under Regulation 833 | ontario.ca [ontario.ca]
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